

solubility and stability studies of 3-Chloro-2-(phenethyloxy)aniline

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Compound of Interest

Compound Name: 3-Chloro-2-(phenethyloxy)aniline

CAS No.: 946714-51-8

Cat. No.: B3172013

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Technical Whitepaper: Physicochemical Profiling of **3-Chloro-2-(phenethyloxy)aniline**

Executive Summary

This technical guide outlines the strategic framework for characterizing **3-Chloro-2-(phenethyloxy)aniline**, a specific chlorinated aniline derivative with a bulky phenethyl ether substituent at the ortho position. Due to the absence of public physicochemical data for this specific intermediate, this document serves as a protocol design guide. It leverages first-principles chemistry and Structure-Activity Relationship (SAR) analysis to predict behavior and define the experimental roadmap required for drug development.

Key Predicted Properties:

- Classification: Lipophilic Weak Base.
- Solubility Profile: Low aqueous solubility (Class II/IV); pH-dependent (higher in acidic media).
- Stability Risks: Oxidative degradation (aniline moiety) and potential photolytic instability. Ether linkage is chemically robust but metabolically susceptible (O-dealkylation).

Structural Analysis & In Silico Predictions

Before initiating wet-lab experiments, a structural dissection is required to optimize study conditions.

Chemical Architecture

- Core: Aniline (Benzenamine).
- Substituent 1 (Position 3): Chlorine (Cl).^[1] An electron-withdrawing group (EWG) via induction ($-I$), which decreases the electron density on the aromatic ring and the amine nitrogen.
 - Effect: Lowers pKa (making the amine less basic than unsubstituted aniline, likely pKa ~ 3.0 – 4.0).
- Substituent 2 (Position 2): Phenethyloxy group ($-O-CH_2-CH_2-Ph$). A bulky, lipophilic ether.
 - Effect: Significantly increases LogP (Lipophilicity). The ortho positioning creates steric hindrance around the amine, potentially affecting salt formation and metabolic accessibility.

Predicted Physicochemical Parameters

Parameter	Prediction	Rationale
pKa (Base)	~3.5 – 4.2	Cl-EWG reduces N-basicity; Ether-EDG (resonance) slightly counters this but steric inhibition of resonance dominates.
LogP	> 3.5	Phenethyl group adds ~2.0 log units; Cl adds ~0.7. Highly lipophilic.
Solubility (Aq)	< 0.1 mg/mL	High lipophilicity suggests poor intrinsic solubility (\$ S_0 \$).
UV Max	~240, 290 nm	Conjugated aniline system; useful for HPLC-UV detection.

Solubility Profiling Protocols

Solubility is the gatekeeper for bioavailability. For a lipophilic weak base, pH-dependent solubility profiling is critical.

Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the saturation solubility (\$ S_{sat} \$) at equilibrium. This is the "Gold Standard" for regulatory submissions.

Protocol:

- Preparation: Add excess solid **3-Chloro-2-(phenethyloxy)aniline** to 5 mL of media in borosilicate glass vials.
- Media Selection:
 - 0.1 N HCl (pH ~1.2): Simulates gastric fluid. Expected Max Solubility.
 - 50 mM Phosphate Buffer (pH 6.8): Simulates intestinal fluid. Expected Low Solubility.

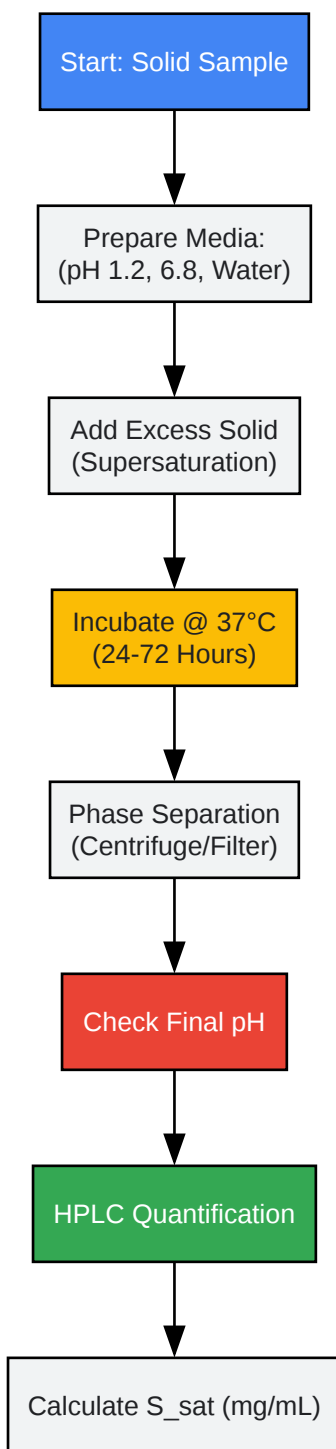
- Water (Unbuffered): Determines intrinsic solubility (\$ S₀ \$).
- Equilibration: Shake at 37°C for 24 to 72 hours.
- Separation: Filter using PVDF (low binding) 0.22 µm filters or centrifuge at 15,000 rpm.
- Quantification: Analyze filtrate via HPLC-UV (see Section 5).
- pH Verification: Measure pH after saturation. If the compound is a salt, it may alter the bulk pH.

Kinetic Solubility (High Throughput)

Objective: Rapid estimation during early screening to prevent precipitation in bioassays.

- Method: DMSO stock solution spiked into aqueous buffer (typically 1% DMSO final).
- Readout: Nephelometry (turbidity) or UV-absorption.

Visualization: Solubility Workflow



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Figure 1: Step-by-step workflow for thermodynamic solubility assessment ensuring pH validation.

Stability Assessment (Forced Degradation)

Stability studies must follow ICH Q1A (R2) guidelines to identify degradation pathways and validate analytical methods.

Stress Conditions & Rationale[2]

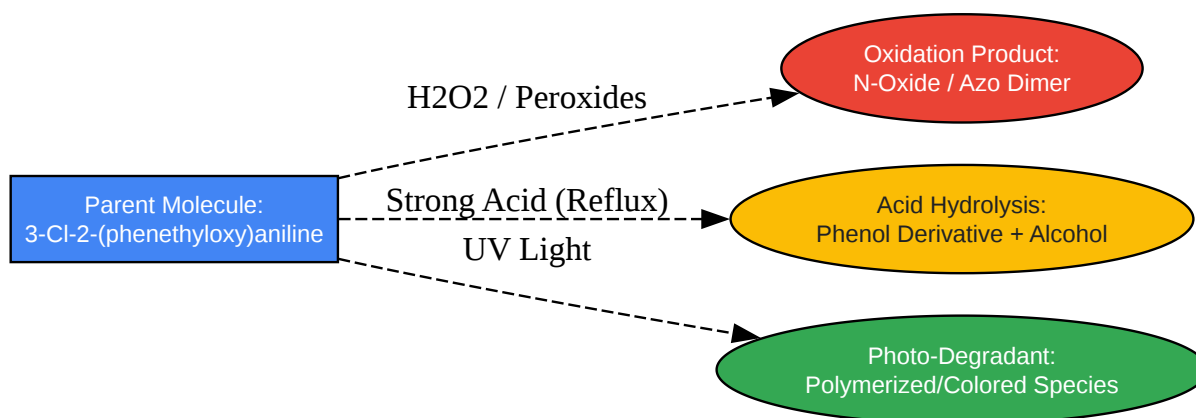
Stress Type	Condition	Duration	Target Degradation	Mechanistic Insight
Acid Hydrolysis	1N HCl, 60°C	24-48h	5-20%	Tests stability of the ether linkage (\$ -O-R \$) and aniline protonation effects.
Base Hydrolysis	1N NaOH, 60°C	24-48h	5-20%	Tests resistance to nucleophilic attack on the aromatic ring (Cl displacement).
Oxidation	3% \$ H_2O_2 \$, RT	2-24h	5-20%	Critical: Anilines are prone to oxidation (forming N-oxides, azo dimers, or quinone imines).
Photolysis	UV/Vis (1.2M lux·h)	~7 days	N/A	Anilines often darken/polymerize under light (radical mechanism).
Thermal	60°C / 75% RH	7 days	N/A	Solid-state physical stability (polymorph changes) and chemical stability.

Self-Validating Protocol (Mass Balance)

To ensure trustworthiness, every stability run must calculate Mass Balance:

- Acceptance: 95.0% – 105.0%.
- Failure: Indicates formation of non-chromatophoric degradants or volatile species.

Visualization: Degradation Pathways



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Figure 2: Hypothetical degradation pathways based on functional group reactivity.

Analytical Method Development (HPLC)

A specific, stability-indicating method is required to separate the lipophilic parent from potential polar degradants.

Recommended Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
 - Why: High carbon load needed to retain the lipophilic phenethyl group.
- Mobile Phase A: 0.1% Formic Acid or Phosphate Buffer pH 3.0.
 - Why: Acidic pH ensures the aniline is protonated (BH^+) or at least suppresses silanol interactions, improving peak shape.

- Mobile Phase B: Acetonitrile (ACN).
 - Why: Stronger eluent than Methanol, needed for the high LogP molecule.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (Aromatic) and 210 nm (Universal).

References

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Sources

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